

# Synthesis Methods and Chemical Properties

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## Compound Focus: Diterbium trioxalate

CAS No.: 24670-06-2

Cat. No.: S12813875

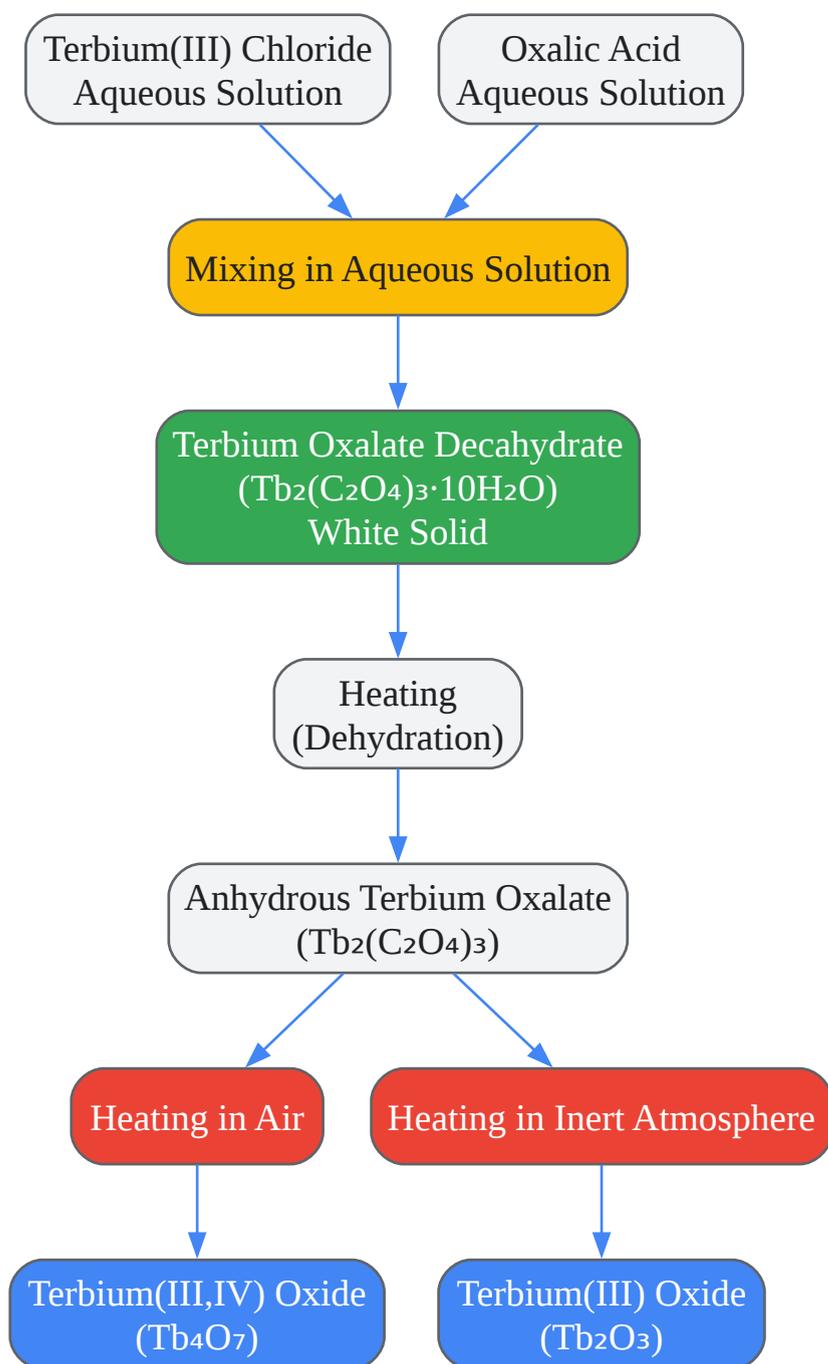
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The table below summarizes the synthesis information and key characteristics of **diterbium trioxalate** from the available sources.

Aspect	Details
Reported Synthesis Route	Reaction of terbium(III) chloride ( [1] ) and oxalic acid in an aqueous solution ( [1] ).
Product Form	Decahydrate (Tb <sub>2</sub> (C <sub>2</sub> O <sub>4</sub> ) <sub>3</sub> ·10H <sub>2</sub> O) ( [1] [2] ).
Appearance	White solid that emits intense green light under ultraviolet radiation ( [1] ).
CAS Number	996-33-8 (anhydrous) ( [3] [4] ); 51373-66-1 (decahydrate) ( [2] ).
Molecular Formula	C <sub>6</sub> O <sub>12</sub> Tb <sub>2</sub> (Anhydrous) ( [3] [4] [2] ).
Molecular Weight	581.91 g/mol (Anhydrous); 762.06 g/mol (Decahydrate) ( [2] ).

## Experimental Workflow and Decomposition

Based on the gathered information, the synthesis and subsequent thermal decomposition of terbium oxalate involve a specific pathway. The diagram below outlines this general workflow.



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*Synthesis and thermal decomposition pathway of terbium(III) oxalate*

## Application and Interaction Context

Although the search results lack a detailed synthesis protocol, they provide valuable context on the behavior and applications of terbium compounds, which explains the research interest in materials like **diterbium trioxalate**.

- **Luminescent Properties:** Trivalent terbium ions ( $Tb^{3+}$ ) are known for their strong green emission under ultraviolet light, making them and their compounds attractive for applications in optical amplifiers, displays, and as phosphors [5] [1].
- **Coordination Chemistry:** Terbium(III) ions are classified as "hard acids" and preferentially coordinate with oxygen donors. They can achieve high coordination numbers, allowing them to interact with polymers like polyurethane through carbonyl oxygen atoms, which can alter the material's physical and optical properties [5].
- **Analytical Technique - Terbium Excitation Spectroscopy:** The change in terbium's excitation spectrum when it binds to other molecules provides a highly sensitive method for detecting and isolating metal-binding compounds in complex mixtures, such as crude biological extracts [6].

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## References

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